

Essential Safety and Disposal Guidance for CEP-28122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEP-28122

Cat. No.: B10764639

[Get Quote](#)

For laboratory personnel and drug development professionals, the proper handling and disposal of the potent and selective Anaplastic Lymphoma Kinase (ALK) inhibitor, **CEP-28122**, are critical for maintaining a safe research environment. This document provides a direct, procedural guide for the safe disposal of **CEP-28122**, alongside essential safety measures and chemical properties to ensure responsible laboratory practices.

Chemical and Physical Properties

A summary of key quantitative data for **CEP-28122** is presented below for easy reference.

Property	Value
Molecular Formula	C28H35ClN6O3
Molecular Weight	539.06 g/mol [1]
CAS Number	1022958-60-6
Appearance	Solid powder
Purity	>99% by HPLC
Solubility	Soluble in DMSO
Storage Conditions	Room temperature for months, or -20°C for up to 3 years

Personal Protective Equipment (PPE) and Handling

Prior to handling **CEP-28122**, it is imperative to be equipped with the appropriate personal protective equipment.

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Wash and dry hands thoroughly after handling.[\[2\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing.[\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[2\]](#)

Work should be conducted in a well-ventilated area. Avoid the formation of dust and aerosols, and use non-sparking tools to prevent fire from electrostatic discharge.[\[2\]](#)

Step-by-Step Disposal Procedure

The primary method for the disposal of **CEP-28122** is through a licensed chemical destruction facility.

- Collection: Collect waste **CEP-28122** in a suitable, closed, and properly labeled container.[\[2\]](#)
- Containment: Ensure that adhered or collected material is promptly disposed of in accordance with all applicable local, state, and federal regulations.[\[2\]](#) Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[\[2\]](#)
- Removal: Arrange for the removal of the waste material to a licensed chemical destruction plant.[\[2\]](#)
- Controlled Incineration: Alternatively, the material can be disposed of by controlled incineration with flue gas scrubbing.[\[2\]](#) This should only be performed by a licensed and qualified facility.

- **Container Disposal:** Empty containers can be triple-rinsed (or the equivalent). The rinsed packaging can then be offered for recycling or reconditioning. Alternatively, puncture the container to render it unusable for other purposes and then dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated under controlled conditions with flue gas scrubbing.[\[2\]](#)

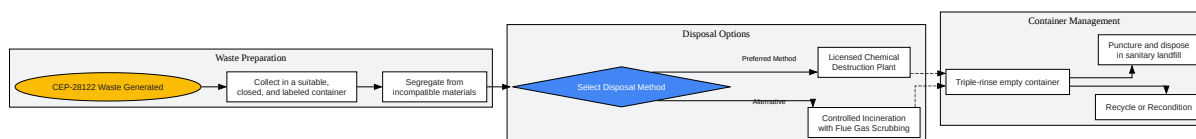
Accidental Release Measures

In the event of a spill or accidental release:

- Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#)
- Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[\[2\]](#)
- Avoid dust formation and breathing vapors, mist, or gas.[\[2\]](#)
- Use spark-proof tools and explosion-proof equipment during cleanup.[\[2\]](#)
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[2\]](#)

First-Aid Measures

- **If inhaled:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- **In case of skin contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Consult a doctor.[\[2\]](#)
- **In case of eye contact:** Rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)
- **If swallowed:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **CEP-28122** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cep-28122 (alk) | C₂₈H₃₅CIN₆O₃ | CID 155805693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.in [chemicalbook.in]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for CEP-28122]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10764639#cep-28122-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com